

Application Notes and Protocols for 1-Ethenyl-cyclobutene

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Compound of Interest

Compound Name: Cyclobutene, 1-ethenyl-

Cat. No.: B15464559

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data on the handling, storage, and toxicity of 1-ethenyl-cyclobutene is limited. The following procedures and protocols are based on the known reactivity of its functional groups (a strained cyclobutene ring and a vinyl group) and general best practices for handling reactive, volatile, and flammable organic compounds. All handling of this compound should be conducted by trained personnel in a controlled laboratory setting.

Chemical and Physical Properties

1-Ethenyl-cyclobutene is a cyclic alkene with a vinyl substituent. Its strained four-membered ring and the presence of a double bond in the ring, along with the exocyclic double bond, make it a highly reactive molecule. Due to its high reactivity, it is not commonly isolated and is often used in situ for subsequent reactions.

Property	Value (Predicted or Inferred)	Source
Molecular Formula	C ₆ H ₈	Inferred
Molecular Weight	80.13 g/mol	Inferred
Appearance	Likely a volatile liquid	Inferred
Boiling Point	Not available	-
Density	Not available	-
Solubility	Soluble in organic solvents	Inferred
Vapor Pressure	Likely high	Inferred

Hazard Identification and Safety Precautions

The primary hazards associated with 1-ethenyl-cyclobutene are its high reactivity, flammability, and potential for rapid polymerization. The strained cyclobutene ring can undergo ring-opening reactions, and the conjugated diene system is susceptible to cycloaddition reactions.

Potential Hazards:

- **Flammability:** As a low molecular weight hydrocarbon, 1-ethenyl-cyclobutene is expected to be highly flammable.
- **Reactivity:** The compound can undergo spontaneous polymerization, dimerization, or react violently with oxidizing agents. The strained ring system is prone to thermal or acid-catalyzed rearrangement.
- **Health Hazards:** Inhalation of vapors may cause respiratory irritation, dizziness, or other central nervous system effects. Skin and eye contact may cause irritation. The specific toxicity of 1-ethenyl-cyclobutene has not been determined.

Safety Precautions:

- Always handle 1-ethenyl-cyclobutene in a well-ventilated chemical fume hood.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Ground and bond containers when transferring material to prevent static discharge.
- Use only non-sparking tools.
- Avoid contact with strong oxidizing agents, acids, and bases.
- Work with the smallest possible quantities.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling 1-ethenyl-cyclobutene. The following PPE is recommended:

Equipment	Specification
Eye Protection	Chemical splash goggles and a face shield. [7]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber or Viton®). Consult a glove compatibility chart. Double gloving is recommended.
Body Protection	Flame-retardant lab coat and chemical-resistant apron. [8]
Respiratory Protection	May be required for spills or in situations with inadequate ventilation. Consult your institution's safety officer.

Storage Procedures

Proper storage is critical to maintain the stability of 1-ethenyl-cyclobutene and prevent hazardous reactions.

Parameter	Recommendation
Temperature	Store at low temperatures (-20°C to -80°C) in a freezer approved for flammable materials.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) to prevent polymerization and oxidation.
Inhibitor	Consider the addition of a polymerization inhibitor (e.g., BHT) for longer-term storage.
Container	Use a tightly sealed, amber glass container to protect from light.
Segregation	Store away from oxidizing agents, acids, and other incompatible materials. [5] [9]

Experimental Protocols

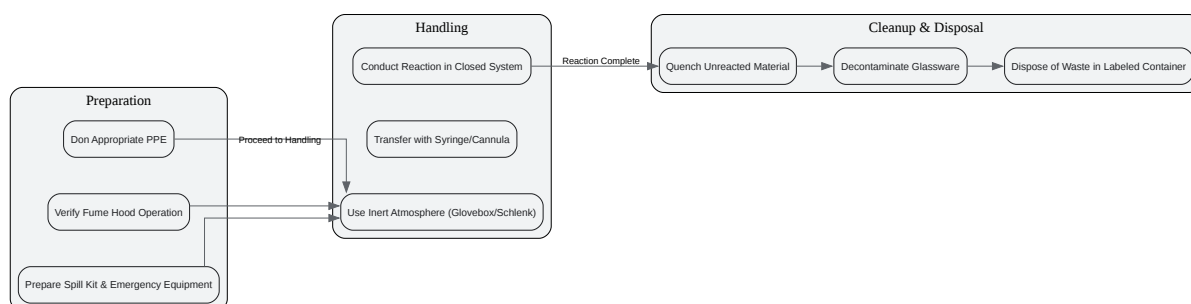
General Handling Protocol

- **Preparation:** Before handling, ensure that a chemical fume hood is certified and functioning correctly. Have all necessary PPE, spill containment materials, and emergency equipment readily available.
- **Inert Atmosphere:** If the compound is stored under an inert atmosphere, use standard Schlenk line or glovebox techniques for transfers.
- **Dispensing:** Use a syringe or cannula for transferring the liquid to minimize exposure to air.
- **Reaction Setup:** Reactions involving 1-ethenyl-cyclobutene should be conducted in a closed system under an inert atmosphere.
- **Quenching:** At the end of a reaction, any unreacted 1-ethenyl-cyclobutene should be quenched safely (e.g., by controlled addition to a suitable reagent).
- **Waste Disposal:** Dispose of all waste containing 1-ethenyl-cyclobutene in a designated, labeled container for flammable organic waste.[\[10\]](#)

Protocol for a Diels-Alder Reaction (Example)

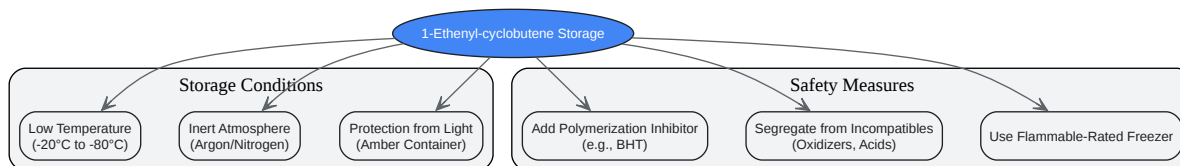
- **Reactant Preparation:** In a flame-dried round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere, dissolve the dienophile in a suitable anhydrous solvent (e.g., toluene, THF).
- **Addition of 1-Ethenyl-cyclobutene:** Cool the solution of the dienophile to the desired reaction temperature (e.g., 0°C or lower). Slowly add a solution of 1-ethenyl-cyclobutene in the same solvent via syringe.
- **Reaction Monitoring:** Monitor the progress of the reaction by a suitable analytical technique (e.g., TLC, GC-MS).
- **Work-up:** Once the reaction is complete, quench any remaining reactive species as appropriate. Proceed with standard aqueous work-up and purification procedures.

Visualizations



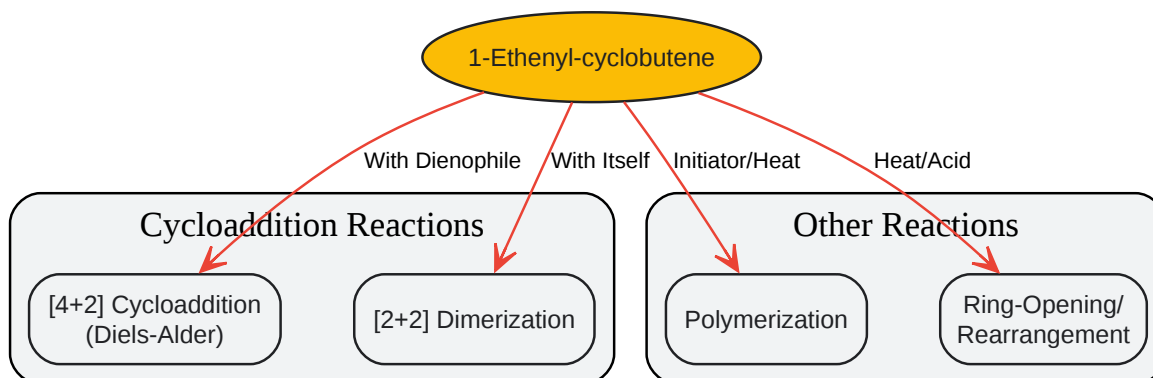
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Caption: General workflow for handling 1-ethenyl-cyclobutene.



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Caption: Key considerations for the safe storage of 1-ethenyl-cyclobutene.



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Caption: Potential reaction pathways for 1-ethenyl-cyclobutene.

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